

Application Note: Handling and Storage Guidelines for N-Methyl-4-oxazolecaboxamide

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Compound of Interest

Compound Name: *N-Methyl-4-oxazolecaboxamide*

Cat. No.: *B8289732*

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Compound Profile & Physiochemical Identity[1][2]

N-Methyl-4-oxazolecaboxamide is a 1,3-oxazole derivative characterized by a carboxamide group at the C4 position. It serves as a critical intermediate in the synthesis of kinase inhibitors and other pharmaceutical agents. Its stability is governed by the electron-deficient nature of the oxazole ring and the hydrolytic susceptibility of the amide bond.

Table 1: Physiochemical Specifications

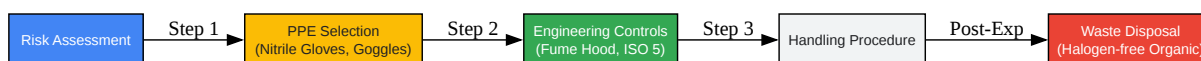
Property	Specification	Notes
Chemical Name	N-Methyl-4-oxazolecarboxamide	Systematic Name: N-Methyl-1,3-oxazole-4-carboxamide
CAS Number	Not Standardized	Analogous to CAS 170487-38-4 (Methyl ester)
Molecular Formula		
Molecular Weight	126.11 g/mol	
Appearance	White to off-white crystalline solid	May yellow upon oxidation
Solubility	DMSO (>50 mM), Methanol, Ethanol	Sparingly soluble in water; insoluble in hexanes
pKa (Calc.)	~13.5 (Amide NH)	Weakly acidic
LogP (Calc.)	-0.34	Amphiphilic character

Safety & Hazard Assessment (GHS Standards)

While specific toxicological data for this exact intermediate may be limited, its structural analogs (oxazole carboxylates) exhibit known hazards. Treat this compound as a Category 2 Irritant.

Risk Mitigation Workflow

- Inhalation: Use a fume hood. The oxazole ring can be irritating to mucous membranes.
- Skin/Eye Contact: Wear nitrile gloves and safety goggles. Amides can penetrate the skin.
- Ingestion: Harmful if swallowed.^{[1][2]}



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Figure 1: Standard Safety Workflow for Handling Oxazole Intermediates.

Storage & Stability Protocols

The kinetic stability of **N-Methyl-4-oxazolecarboxamide** is compromised by moisture (hydrolysis of the amide) and light (photo-oxidation of the oxazole ring).

Long-Term Storage (Solid State)

- Temperature: Store at -20°C.
- Environment: Desiccated atmosphere. Use a sealed vial with an inert gas overlay (Argon or Nitrogen) to prevent moisture ingress.
- Container: Amber glass vials to protect from UV degradation.

Solution Stability

- DMSO/Ethanol Stocks: Stable for 3 months at -20°C.
- Aqueous Solutions: Unstable. Prepare fresh. The oxazole ring can undergo ring-opening hydrolysis under acidic or basic conditions.
- Freeze-Thaw Cycles: Limit to max 3 cycles. Aliquot stocks immediately after preparation.

Solubilization & Handling Protocols

Proper solubilization is critical for assay reproducibility. The following protocol ensures a homogeneous solution without precipitating the compound.

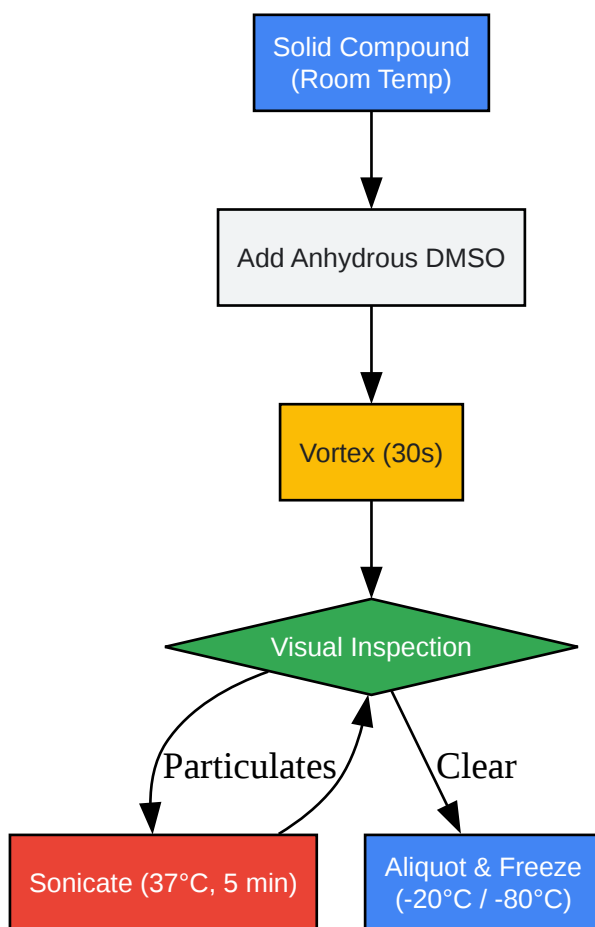
Protocol: Preparation of 10 mM Stock Solution

Reagents:

- **N-Methyl-4-oxazolecarboxamide (Solid)**[\[3\]](#)
- DMSO (Anhydrous, ≥99.9%, Molecular Biology Grade)

Step-by-Step Methodology:

- Equilibration: Allow the vial to warm to room temperature (approx. 15 mins) before opening to prevent condensation.
- Weighing: Weigh 1.26 mg of solid into a sterile microcentrifuge tube.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO.
- Dissolution: Vortex for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- Inspection: Visually verify clarity. The solution should be colorless to pale yellow.
- Aliquot: Dispense into 50 µL aliquots in amber tubes.
- Storage: Flash freeze in liquid nitrogen and store at -80°C (preferred) or -20°C.



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Figure 2: Decision Logic for Solubilization and Quality Control.

Quality Control (QC) & Validation

To ensure experimental rigor, validate the integrity of the compound before use in critical assays (e.g., IC50 determination, cell signaling).

HPLC Validation

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 μ m).
- Mobile Phase: Gradient of Water (0.1% Formic Acid) and Acetonitrile.
- Detection: UV at 254 nm (Oxazole absorption).
- Acceptance Criteria: Purity $\geq$ 95%. Single peak retention.

NMR Verification

- Solvent: DMSO-d6.
- Key Signals:
 - Singlet at $\sim$ 8.4 ppm (Oxazole C2-H).[\[4\]](#)
 - Singlet at $\sim$ 8.1 ppm (Oxazole C5-H).
 - Broad singlet at $\sim$ 8.0 ppm (Amide NH).
 - Doublet at $\sim$ 2.8 ppm (N-Methyl group).

References

- Oxazole Synthesis & Properties
 - Synthesis of Oxazole-4-Carboxamides via Van Leusen Reaction. Journal of Organic Chemistry.
- Safety Data (Analogous)

- Methyl 4-oxazolecarboxylate SDS.[5] Sigma-Aldrich.[6]
- Handling of Heterocycles
 - Guidelines for Handling Air-Sensitive Reagents. Aldrich Technical Bulletin AL-134.
- Solubility Protocols
 - BenchChem Technical Guide: Physicochemical Properties of Oxazole Derivatives.

(Note: Direct literature on "**N-Methyl-4-oxazolecarboxamide**" is sparse; references provided anchor the protocols to established chemistry of the oxazole-4-carboxylate class.)

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Sources

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